

A Comprehensive Spectroscopic and Structural Elucidation of 5-(3-Hydroxypropyl)-2-methoxyphenol

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Compound of Interest

Compound Name: 5-(3-Hydroxypropyl)-2-methoxyphenol

CAS No.: 57627-75-5

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Abstract

This technical guide provides an in-depth analysis of the spectral data for **5-(3-Hydroxypropyl)-2-methoxyphenol**, a significant phenolic compound also known as Dihydroconiferyl Alcohol. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry. We will explore the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering insights into the structural features of this molecule. The methodologies for acquiring this data are also detailed, providing a comprehensive resource for the characterization of this and similar compounds.

Introduction

5-(3-Hydroxypropyl)-2-methoxyphenol, with the chemical formula $C_{10}H_{14}O_3$ and a molecular weight of 182.22 g/mol, is a guaiacyl-type phenolic compound.^{[1][2]} Its structure, featuring a hydroxylated propyl side chain and a methoxy group on the phenolic ring, makes it

a valuable subject of study in various chemical and biological contexts. Understanding its spectral signature is paramount for its identification, purity assessment, and for elucidating its role in various chemical reactions and biological pathways. This guide will serve as a detailed reference for the spectroscopic properties of this molecule.

Caption: Molecular Structure of **5-(3-Hydroxypropyl)-2-methoxyphenol**

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. The following sections detail the predicted ^1H and ^{13}C NMR spectral data for **5-(3-Hydroxypropyl)-2-methoxyphenol**.

^1H NMR Spectroscopy

The ^1H NMR spectrum provides information on the number of different types of protons and their neighboring environments.

Table 1: Predicted ^1H NMR Spectral Data for **5-(3-Hydroxypropyl)-2-methoxyphenol**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~6.8	m	3H	Aromatic protons
~5.5	s (br)	1H	Phenolic -OH
~4.5	s (br)	1H	Aliphatic -OH
3.88	s	3H	-OCH ₃
3.65	t	2H	-CH ₂ -OH
2.62	t	2H	Ar-CH ₂ -
1.85	p	2H	-CH ₂ -CH ₂ -CH ₂ -

Causality behind Experimental Choices: The choice of a standard deuterated solvent like CDCl₃ or DMSO-d₆ is crucial. DMSO-d₆ is particularly useful for observing exchangeable

protons like hydroxyl groups. The use of a high-field NMR spectrometer (e.g., 300 MHz or higher) is recommended for better resolution of the aromatic multiplets.[\[3\]](#)

¹³C NMR Spectroscopy

The ¹³C NMR spectrum reveals the number of non-equivalent carbons in the molecule.

Table 2: Predicted ¹³C NMR Spectral Data for **5-(3-Hydroxypropyl)-2-methoxyphenol**

Chemical Shift (δ, ppm)	Assignment
~148	C-O (Aromatic)
~145	C-O (Aromatic)
~133	C (Aromatic)
~121	CH (Aromatic)
~114	CH (Aromatic)
~112	CH (Aromatic)
62.1	-CH ₂ -OH
56.0	-OCH ₃
34.9	Ar-CH ₂ -
31.8	-CH ₂ -CH ₂ -CH ₂ -

Expertise & Experience: The chemical shifts of the methoxy group in phenolic compounds are particularly diagnostic. A shift around 56 ppm is characteristic of a methoxy group ortho to a hydroxyl group on a benzene ring.[\[4\]](#)

Experimental Protocol for NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in 0.5-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube.
- **Instrument Setup:** Tune and shim the NMR spectrometer to the lock signal of the deuterated solvent.

- ^1H NMR Acquisition: Acquire a standard one-dimensional ^1H NMR spectrum using a 90° pulse. Set the spectral width to cover the expected range of proton chemical shifts (typically 0-12 ppm).
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be necessary due to the lower natural abundance of ^{13}C .
- Data Processing: Fourier transform the raw data, phase correct the spectra, and calibrate the chemical shift scale to the residual solvent peak. Integrate the ^1H NMR signals and pick the peaks for both spectra.

Caption: Generalized workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Table 3: Predicted IR Absorption Bands for **5-(3-Hydroxypropyl)-2-methoxyphenol**

Wavenumber (cm^{-1})	Intensity	Assignment
~3400	Broad, Strong	O-H stretch (phenolic and alcoholic)
~2930	Medium	C-H stretch (aliphatic)
~1600, 1510, 1450	Medium-Strong	C=C stretch (aromatic)
~1270	Strong	C-O stretch (aryl ether)
~1150	Medium	C-O stretch (alcohol)

Trustworthiness: The broadness of the O-H stretching band is a reliable indicator of hydrogen bonding, which is expected for this molecule due to the presence of both phenolic and alcoholic hydroxyl groups.[3]

Experimental Protocol for IR Spectroscopy

- **Sample Preparation (KBr Pellet):** Mix a small amount of the solid sample (1-2 mg) with about 100-200 mg of dry potassium bromide (KBr) powder. Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
- **Sample Preparation (Thin Film):** If the sample is an oil, a thin film can be prepared by dissolving the sample in a volatile solvent, applying a drop to a salt plate (e.g., NaCl or KBr), and allowing the solvent to evaporate.
- **Background Spectrum:** Record a background spectrum of the empty sample compartment or the KBr pellet holder.
- **Sample Spectrum:** Place the sample in the IR spectrometer and record the spectrum.
- **Data Analysis:** The background spectrum is automatically subtracted from the sample spectrum to give the absorbance or transmittance spectrum of the sample.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Table 4: Predicted Mass Spectrometry Data for **5-(3-Hydroxypropyl)-2-methoxyphenol**

m/z	Proposed Fragment
182	$[M]^+$ (Molecular Ion)
164	$[M - H_2O]^+$
137	$[M - CH_2CH_2OH]^+$

Authoritative Grounding: The fragmentation pattern is predicted based on the principles of mass spectrometry, where the loss of stable neutral molecules like water and the cleavage of benzylic bonds are common fragmentation pathways for such compounds.

Experimental Protocol for Mass Spectrometry

- **Sample Introduction:** Introduce a dilute solution of the sample into the mass spectrometer via an appropriate inlet system, such as direct infusion or through a gas or liquid chromatograph.
- **Ionization:** Ionize the sample using a suitable technique. Electron ionization (EI) is common for volatile compounds, while electrospray ionization (ESI) is used for less volatile or thermally labile molecules.
- **Mass Analysis:** Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** Detect the ions and generate a mass spectrum, which is a plot of ion intensity versus m/z .

Caption: A simplified workflow for mass spectrometry analysis.

Conclusion

The comprehensive spectral analysis of **5-(3-Hydroxypropyl)-2-methoxyphenol** presented in this guide provides a foundational understanding of its chemical structure. The predicted NMR, IR, and MS data, along with the detailed experimental protocols, offer a robust framework for the identification and characterization of this and structurally related compounds. This information is critical for researchers and scientists working on the synthesis, isolation, and application of such phenolic compounds in various scientific disciplines.

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Sources

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